

Navigating the Safety Profile of Dimethyl Adipate-d4-1: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Dimethyl adipate-d4-1** (CAS No. 55724-08-8). It is important to note that while this document focuses on the deuterated form, much of the available safety and toxicological data is based on its non-deuterated analog, Dimethyl adipate (CAS No. 627-93-0). The primary use of **Dimethyl adipate-d4-1** is as a tracer or internal standard in laboratory settings.^[1] This guide synthesizes the available information to ensure safe handling, storage, and use in a research and development environment.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key properties of Dimethyl adipate.

Property	Value
Molecular Formula	C8H10D4O4
Molecular Weight	178.22 g/mol (approx.)
Appearance	Colorless liquid[2][3][4]
Boiling Point	109-110 °C @ 14 mmHg[3][4][5]
Melting Point	8 °C / 46.4 °F[4][5]
Flash Point	107 °C / 224.6 °F[2][4]
Density	1.06 g/cm ³ (20 °C)[2]
Solubility in Water	< 1 g/L[2]
Vapor Pressure	0.06 mmHg @ 20 °C[4]
Autoignition Temperature	360 °C / 680 °F[4]

Section 2: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dimethyl adipate-d4-1** is classified with the following hazards:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[6]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[6]
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[6]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[6]

The following pictogram and signal word are associated with this substance:

Pictogram:

 alt text

Signal Word:Warning[6]

Hazard Statements:[6]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[6]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P501: Dispose of contents/container to an approved waste disposal plant.[7]

Section 3: Toxicological Data

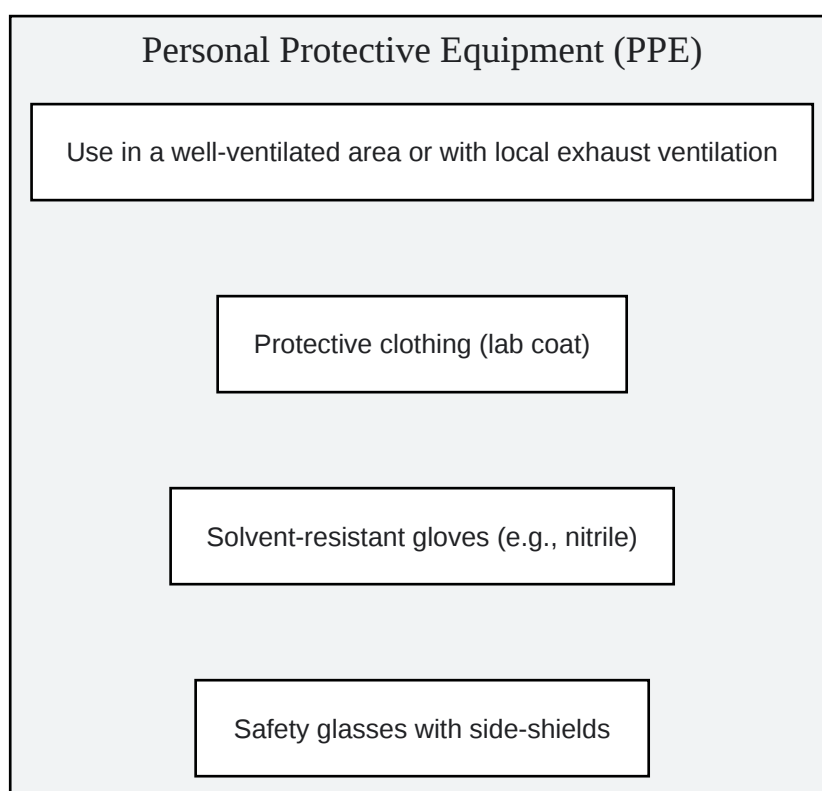
The toxicological profile of Dimethyl adipate provides insight into its potential health effects. The LD50 of the dimethyl ester is estimated at 1800 mg/kg for rats via intraperitoneal injection. [2] A risk assessment of Dimethyl adipate for use as a fragrance ingredient, which utilized read-across analogs, concluded that it does not present a concern for genotoxicity.[8]

Section 4: Experimental Protocols for Safe Handling and Emergencies

Adherence to strict experimental protocols is crucial for minimizing risks associated with **Dimethyl adipate-d4-1**.

Personal Protective Equipment (PPE) Protocol

The following diagram outlines the necessary personal protective equipment when handling **Dimethyl adipate-d4-1**.

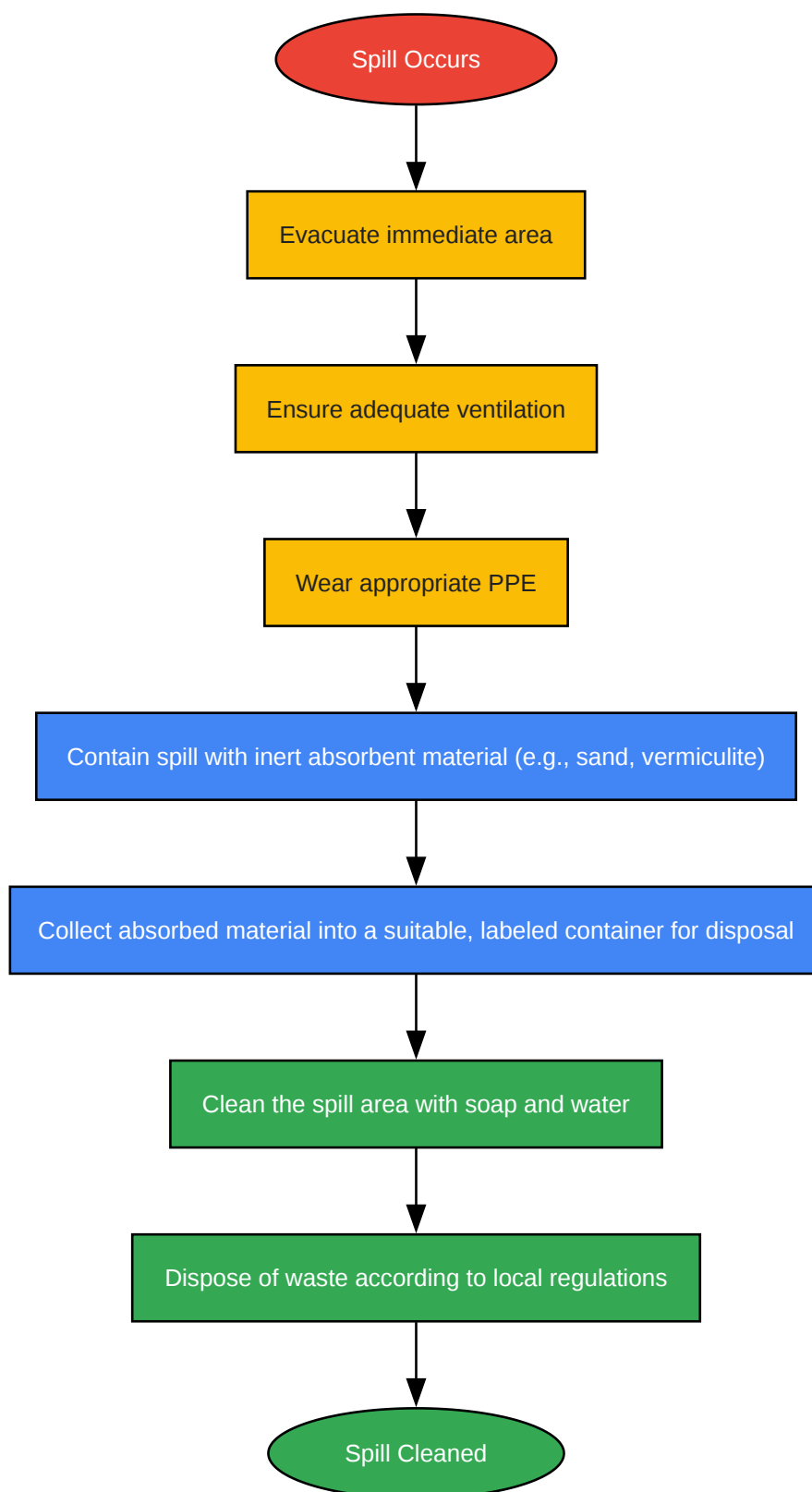


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Caption: Required Personal Protective Equipment.

Spill Response Protocol

In the event of a spill, the following workflow should be initiated immediately.

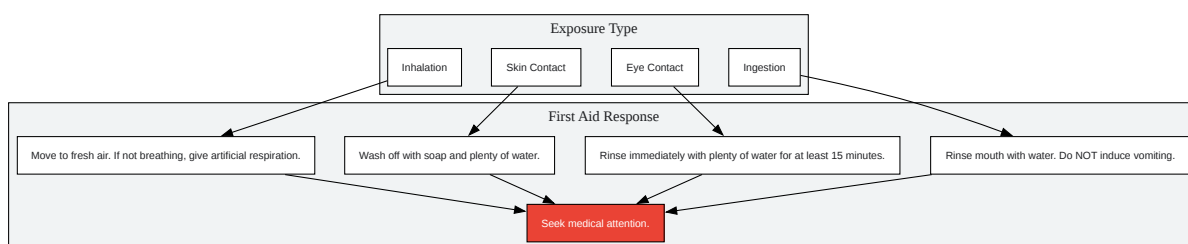


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Caption: Spill Response Workflow.

First Aid Measures Protocol

The following logical diagram outlines the appropriate first aid responses to different types of exposure.



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Caption: First Aid Response Protocol.

Section 5: Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage:

- Store in a cool, dry, and well-ventilated area.[9]
- Keep containers tightly sealed when not in use.[7][9]
- Store away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and bases.[4][10]

- For long-term storage of solutions, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Disposal:

- Dispose of unused product and contaminated materials in accordance with local, state, and federal regulations.[6]
- Do not allow the product to enter drains or waterways.[7][11]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[10]

Section 6: Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10][12]
- Specific Hazards: Thermal decomposition may produce carbon oxides.[7]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

This guide provides a foundational understanding of the safety considerations for **Dimethyl adipate-d4-1**. It is imperative that all users consult the most current Safety Data Sheet (SDS) from their supplier and adhere to all institutional safety protocols.

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